

# Application Notes and Protocols: Cobalt-Gold (Co-Au) Nanoparticles in Biomedical Imaging

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## Compound of Interest

Compound Name: Cobalt;gold

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These application notes provide a comprehensive overview of the use of Cobalt-Gold (Co-Au) bimetallic nanoparticles as contrast agents in biomedical imaging, with a focus on Magnetic Resonance Imaging (MRI) and Computed Tomography (CT). Detailed protocols for the synthesis and application of these nanoparticles are provided to facilitate their adoption in research and development settings.

## Introduction to Co-Au Nanoparticles in Biomedical Imaging

Cobalt-Gold (Co-Au) nanoparticles are a class of bimetallic nanomaterials that are gaining increasing attention for their potential in biomedical applications, particularly as contrast agents for dual-modal imaging.<sup>[1][2]</sup> The unique combination of cobalt's magnetic properties and gold's high electron density and biocompatibility allows for the development of versatile probes for both Magnetic Resonance Imaging (MRI) and X-ray Computed Tomography (CT).<sup>[1][3]</sup>

The core-shell morphology, typically with a cobalt core and a gold shell (Co@Au), is a common structure for these nanoparticles. The cobalt core provides a strong T2 relaxation effect, leading to a darkening of the image in T2-weighted MRI, which is valuable for detecting and delineating tumors.<sup>[2][4]</sup> The gold shell not only protects the cobalt core from oxidation but also offers a high X-ray attenuation coefficient, enabling contrast enhancement in CT imaging.<sup>[1][3]</sup> This dual-modality allows for complementary information to be obtained from a single imaging

session, with MRI providing excellent soft-tissue contrast and CT offering high spatial resolution.

## Quantitative Data Summary

The following tables summarize key quantitative data for Co-Au and related nanoparticles as biomedical imaging contrast agents.

Table 1: MRI Relaxivity of Cobalt-Based Nanoparticles

Nanoparticle Type	Core Diameter (nm)	Total Diameter (nm)	Magnetic Field (T)	r1 Relaxivity ( $\text{mM}^{-1}\text{s}^{-1}$ )	r2 Relaxivity ( $\text{mM}^{-1}\text{s}^{-1}$ )	Reference
Polymer-coated Co	3.3	13	1.5	7.4	88	[4]
Polymer-coated Co	3.9	28	1.5	~7.4	88	[4]
Polymer-coated Co	3.3	13	3	~3.7	Not specified	[4]
Polymer-coated Co	3.9	28	3	~3.7	Not specified	[4]
Co@Au NPs	Not specified	Not specified	Not specified	Not specified	23.72	[2]
Au-decorated Gd-BDC-MOF	Not specified	~64	1.5	13.635	Not specified	[5]

Table 2: CT Contrast Enhancement of Gold-Containing Nanoparticles

Nanoparticle Type	Concentration (mM)	X-ray Attenuation (HU)	Reference
Au-decorated Gd-BDC-MOF	40	608	<a href="#">[6]</a>

## Experimental Protocols

### Synthesis of Co@Au Core-Shell Nanoparticles

This protocol describes a general method for the synthesis of cobalt-gold core-shell nanoparticles, adapted from chemical reduction methods.[\[1\]](#)

Materials:

- Cobalt (II) chloride hexahydrate ( $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Sodium borohydride ( $\text{NaBH}_4$ )
- Gold (III) chloride trihydrate ( $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ )
- Citric acid
- Polyvinylpyrrolidone (PVP)
- Deionized water
- Ethanol

Procedure:

- Cobalt Core Synthesis:
  1. Dissolve  $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$  in deionized water to prepare a cobalt precursor solution.
  2. In a separate flask, prepare a fresh aqueous solution of  $\text{NaBH}_4$ .
  3. Under vigorous stirring and an inert atmosphere (e.g., nitrogen or argon), rapidly inject the  $\text{NaBH}_4$  solution into the cobalt precursor solution.

4. Allow the reaction to proceed for 30 minutes. The formation of a black precipitate indicates the formation of cobalt nanoparticles.
  5. Wash the cobalt nanoparticles with deionized water and ethanol several times by centrifugation to remove unreacted precursors.
- Gold Shell Coating:
    1. Resuspend the purified cobalt nanoparticles in a solution of citric acid to functionalize the surface.
    2. In a separate flask, prepare a solution of  $\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ .
    3. Add the gold precursor solution to the cobalt nanoparticle suspension under vigorous stirring.
    4. Slowly add a reducing agent, such as ascorbic acid or a milder solution of  $\text{NaBH}_4$ , to initiate the reduction of gold ions onto the surface of the cobalt nanoparticles.
    5. Allow the reaction to proceed for 1-2 hours. A color change to deep red or purple indicates the formation of the gold shell.
    6. Add a stabilizing agent, such as PVP, to prevent aggregation.
    7. Purify the Co@Au nanoparticles by repeated centrifugation and washing with deionized water.

#### Characterization:

- Transmission Electron Microscopy (TEM): To determine the size, shape, and core-shell structure of the nanoparticles.
- UV-Vis Spectroscopy: To confirm the formation of the gold shell through the presence of the surface plasmon resonance (SPR) peak.
- X-ray Diffraction (XRD): To analyze the crystalline structure of the cobalt core and gold shell.

- Vibrating Sample Magnetometry (VSM): To measure the magnetic properties of the nanoparticles.

## In Vitro MRI Contrast Enhancement Protocol

This protocol outlines the steps to evaluate the MRI contrast enhancement properties of Co@Au nanoparticles in vitro.

Materials:

- Co@Au nanoparticle suspension of known concentration
- Agarose gel (1%)
- 96-well plate or MRI phantom tubes
- MRI scanner

Procedure:

- Prepare a series of dilutions of the Co@Au nanoparticle suspension in 1% agarose gel with varying concentrations (e.g., 0.04 to 0.32 mg/mL).<sup>[2]</sup>
- Transfer each dilution into a separate well of a 96-well plate or an MRI phantom tube. Include a control well/tube with only agarose gel.
- Acquire T2-weighted MR images of the samples using an MRI scanner.
- Measure the signal intensity in the region of interest (ROI) for each concentration.
- Calculate the T2 relaxation rates ( $1/T_2$ ) for each concentration.
- Plot the relaxation rate ( $1/T_2$ ) against the nanoparticle concentration to determine the transverse relaxivity ( $r_2$ ).

## In Vitro CT Contrast Enhancement Protocol

This protocol describes the evaluation of the CT contrast enhancement capabilities of Co@Au nanoparticles in vitro.

**Materials:**

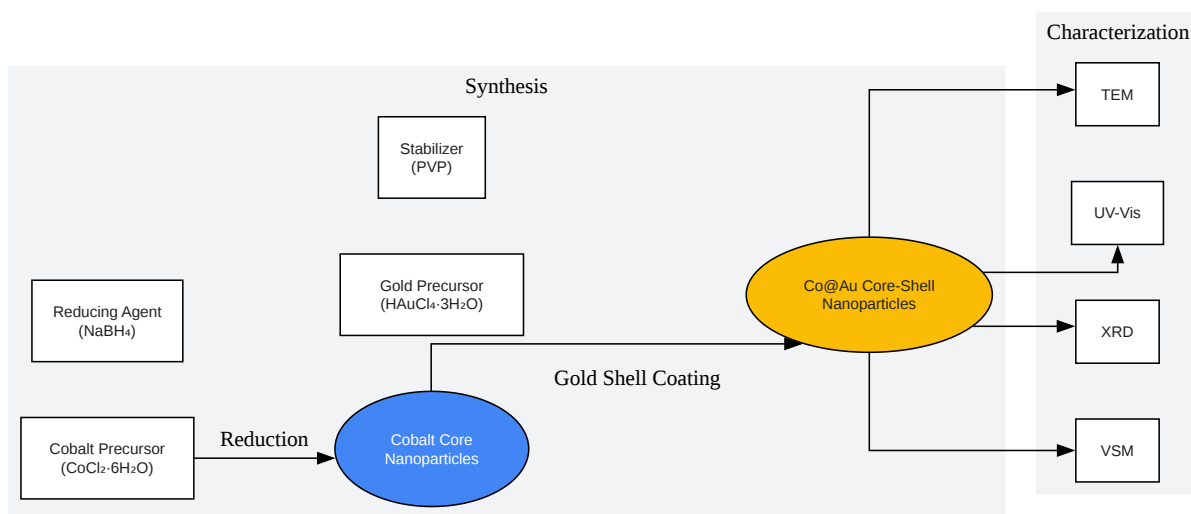
- Co@Au nanoparticle suspension of known concentration
- 96-well plate or CT phantom tubes
- CT scanner

**Procedure:**

- Prepare a series of dilutions of the Co@Au nanoparticle suspension in deionized water with varying concentrations.
- Transfer each dilution into a separate well of a 96-well plate or a CT phantom tube. Include a control well/tube with only deionized water.
- Acquire CT images of the samples.
- Measure the X-ray attenuation in Hounsfield Units (HU) in the region of interest (ROI) for each concentration.
- Plot the HU values against the nanoparticle concentration to assess the contrast enhancement.

## Visualizations

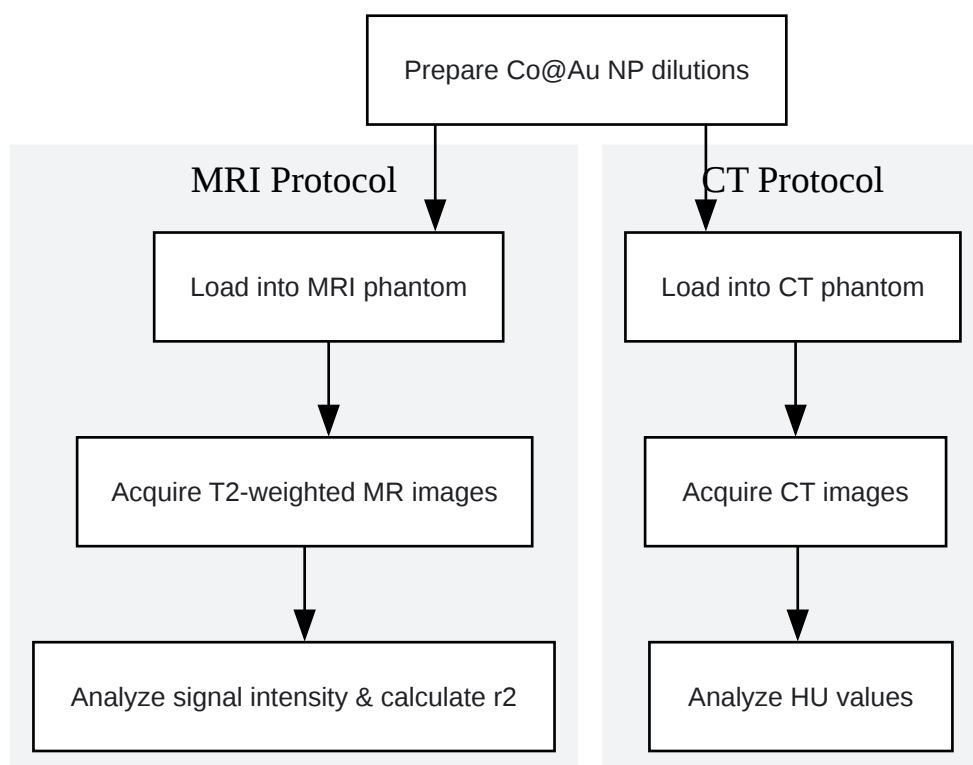
### Experimental Workflow for Co@Au Nanoparticle Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of Co@Au nanoparticles.

## In Vitro Imaging Protocol Workflow

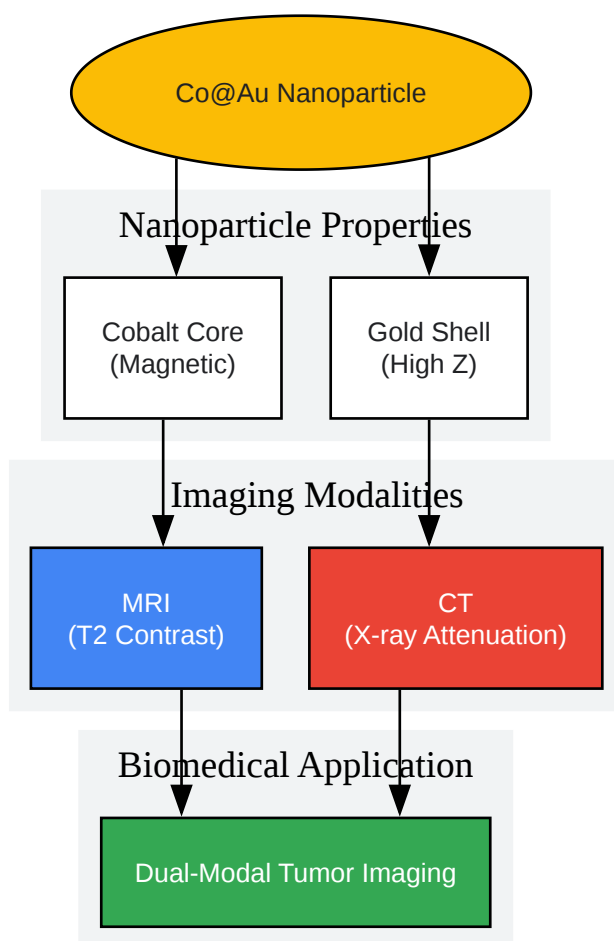


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Caption: Workflow for in vitro MRI and CT contrast enhancement studies.

## Logical Relationship for Dual-Modal Imaging Application





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Caption: Rationale for Co@Au nanoparticles in dual-modal imaging.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Assessing Suitability of Co@Au Core/Shell Nanoparticle Geometry for Improved Theranostics in Colon Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Nanomaterial-based CT contrast agents and their applications in image-guided therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cobalt nanoparticles as a novel magnetic resonance contrast agent--relaxivities at 1.5 and 3 Tesla - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. One-pot hydrothermal synthesise and characterization of Au/Gd bimetallic nanostructure as potential contrast agents in CT and MR imaging - PMC [pmc.ncbi.nlm.nih.gov]
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